

Technical Guide: Determination of 2-Methoxy-4-methylbenzonitrile's Molecular Weight

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Compound of Interest

Compound Name: 2-Methoxy-4-methylbenzonitrile

Cat. No.: B1314089

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This document provides a detailed analysis of the molecular weight of **2-Methoxy-4-methylbenzonitrile**, a compound relevant to researchers and professionals in drug development and organic synthesis.

Molecular Identity and Formula

2-Methoxy-4-methylbenzonitrile is an aromatic organic compound.^[1] Its structure consists of a benzene ring substituted with a methoxy group (-OCH₃), a methyl group (-CH₃), and a nitrile group (-CN). The molecular formula for this compound has been identified as C₉H₉NO.^[1]

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **2-Methoxy-4-methylbenzonitrile** is based on its molecular formula, C₉H₉NO.

The standard methodology for calculating the molecular weight is as follows:

- Identify the molecular formula: Determine the number of atoms of each element in the chemical formula.
- Determine atomic weights: Obtain the standard atomic weight of each element from the periodic table.

- Calculate total mass for each element: Multiply the number of atoms of each element by its atomic weight.
- Sum the masses: Add the total masses of all elements to find the molecular weight.

The atomic weights used for this calculation are:

- Carbon (C): 12.011 amu[2][3][4]
- Hydrogen (H): 1.008 amu[5][6][7][8]
- Nitrogen (N): 14.007 amu[9][10]
- Oxygen (O): 15.999 amu[11][12][13][14]

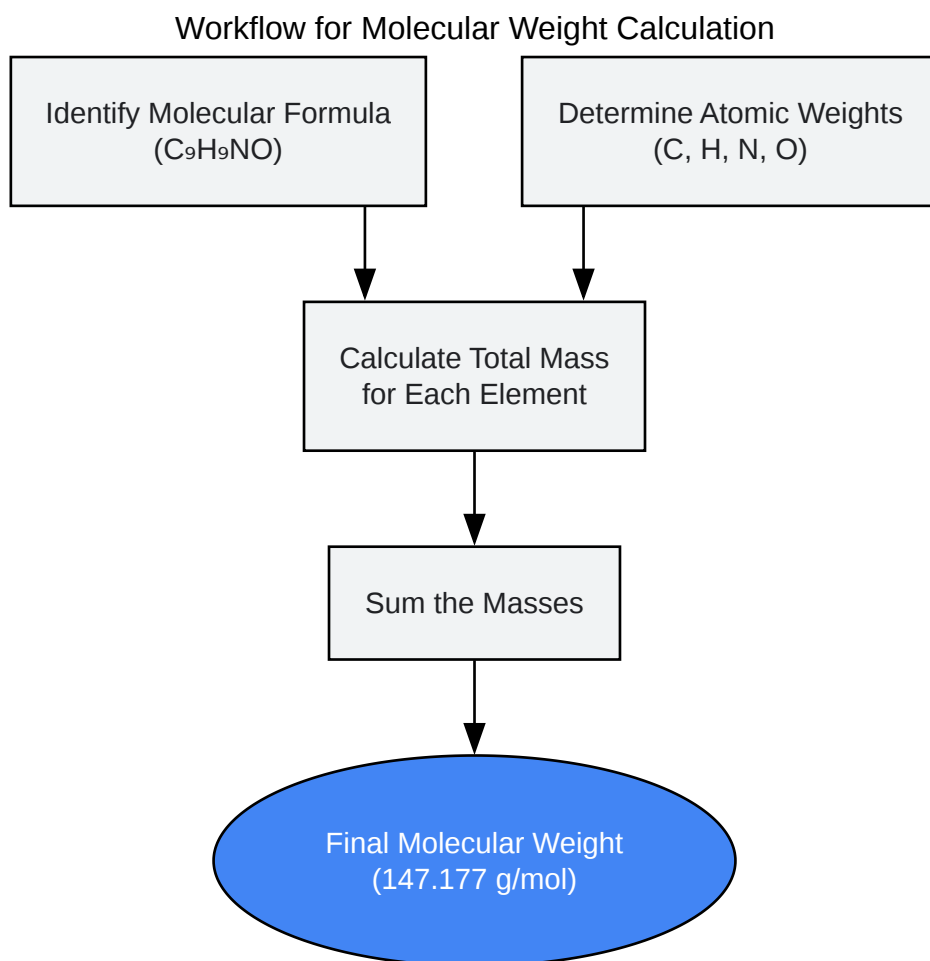
The following table summarizes the calculation of the molecular weight for **2-Methoxy-4-methylbenzonitrile**.

Element	Number of Atoms	Atomic Weight (amu)	Total Mass (amu)
Carbon (C)	9	12.011	108.099
Hydrogen (H)	9	1.008	9.072
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	1	15.999	15.999
Total	147.177		

Based on this calculation, the molecular weight of **2-Methoxy-4-methylbenzonitrile** is 147.177 g/mol . This value is consistent with published data for this compound.[1]

Visualization of the Calculation Workflow

While signaling pathways are not relevant to the determination of a molecular weight, the logical workflow of the calculation can be visualized.



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Caption: A flowchart illustrating the steps to calculate the molecular weight.

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